

Application Notes and Protocols for TRV055 Hydrochloride Stock Solution Preparation

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Compound of Interest

Compound Name: TRV055 hydrochloride

Cat. No.: B10855222

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the preparation, storage, and handling of **TRV055 hydrochloride** stock solutions for in vitro studies.

Introduction

TRV055 hydrochloride is a G protein-biased agonist of the angiotensin II type 1 receptor (AT1R).^{[1][2][3]} It selectively activates the Gαq-mediated signaling pathway, leading to the upregulation of transforming growth factor-beta 1 (TGF-β1) and phosphorylated extracellular signal-regulated kinase 1/2 (p-ERK1/2).^{[1][2][3]} This selective agonism makes TRV055 a valuable tool for investigating the physiological and pathological roles of G protein-biased signaling of AT1Rs, particularly in processes such as fibroblast proliferation and collagen secretion.^{[1][2]} Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Product Information

Parameter	Value	Reference
Molecular Formula	C42H58ClN9O9	[1]
Molecular Weight	868.42 g/mol	[1]
Appearance	White to off-white solid	[1][2]
Purity	Refer to the Certificate of Analysis (CoA) provided by the supplier.	

Solubility and Solvent Selection

TRV055 hydrochloride is soluble in water.[1][3] For consistent results, it is recommended to use sterile, nuclease-free water.

Solvent	Solubility	Notes	Reference
Water (H ₂ O)	≥ 50 mg/mL (57.58 mM)	Saturation may not have been reached at this concentration.	[1][3]
Water (H ₂ O)	33.33 mg/mL (40.06 mM)	Requires sonication and pH adjustment to 2 with 1M HCl.	[2]

Note: The choice of solvent and concentration may depend on the specific requirements of the downstream application. For most cell-based assays, dissolving in water is sufficient.

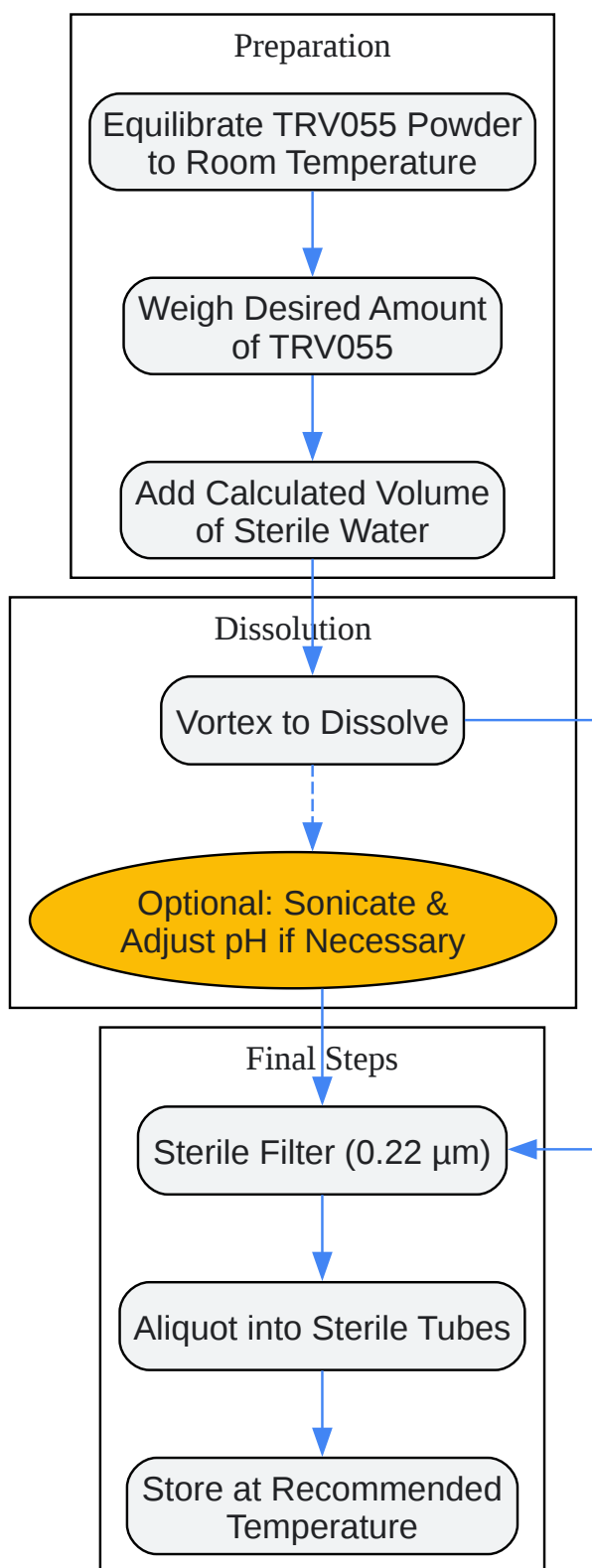
Experimental Protocols

Materials and Equipment

- **TRV055 hydrochloride** powder
- Sterile, nuclease-free water
- Calibrated analytical balance

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips
- Optional: Sonicator, pH meter, 1M HCl
- 0.22 μm sterile syringe filter

Stock Solution Preparation Workflow



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Figure 1: Workflow for preparing **TRV055 hydrochloride** stock solution.

Step-by-Step Protocol

- **Equilibrate:** Allow the vial of **TRV055 hydrochloride** powder to reach room temperature for at least 60 minutes before opening to prevent condensation.
- **Weigh:** On a calibrated analytical balance, carefully weigh the desired amount of **TRV055 hydrochloride** powder.
- **Reconstitute:** Add the calculated volume of sterile water to the powder to achieve the desired stock concentration. Refer to Table 3 for common concentrations.
- **Dissolve:** Vortex the solution until the powder is completely dissolved. If necessary, sonicate the solution to aid dissolution.^[2]
- **Sterile Filtration:** For use in cell culture, it is recommended to sterilize the stock solution by passing it through a 0.22 µm syringe filter into a sterile tube.^{[1][2]}
- **Aliquot:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^{[1][2]}
- **Storage:** Store the aliquots at the recommended temperature.

Stock Solution Concentration Calculator

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Volume of Solvent (mL)} = \text{Mass of Compound (mg)} / (\text{Desired Concentration (mM)} * \text{Molecular Weight (g/mol)}) * 1000$$

Desired Stock Concentration	Mass of TRV055 Hydrochloride	Volume of Water to Add
1 mM	1 mg	1.1515 mL
5 mg	5.7576 mL	
10 mg	11.5152 mL	
5 mM	1 mg	0.2303 mL
5 mg	1.1515 mL	
10 mg	2.3030 mL	
10 mM	1 mg	0.1152 mL
5 mg	0.5758 mL	
10 mg	1.1515 mL	

Data adapted from MedChemExpress.[\[1\]](#)

Storage and Stability

Proper storage is crucial to maintain the biological activity of the **TRV055 hydrochloride** stock solution.

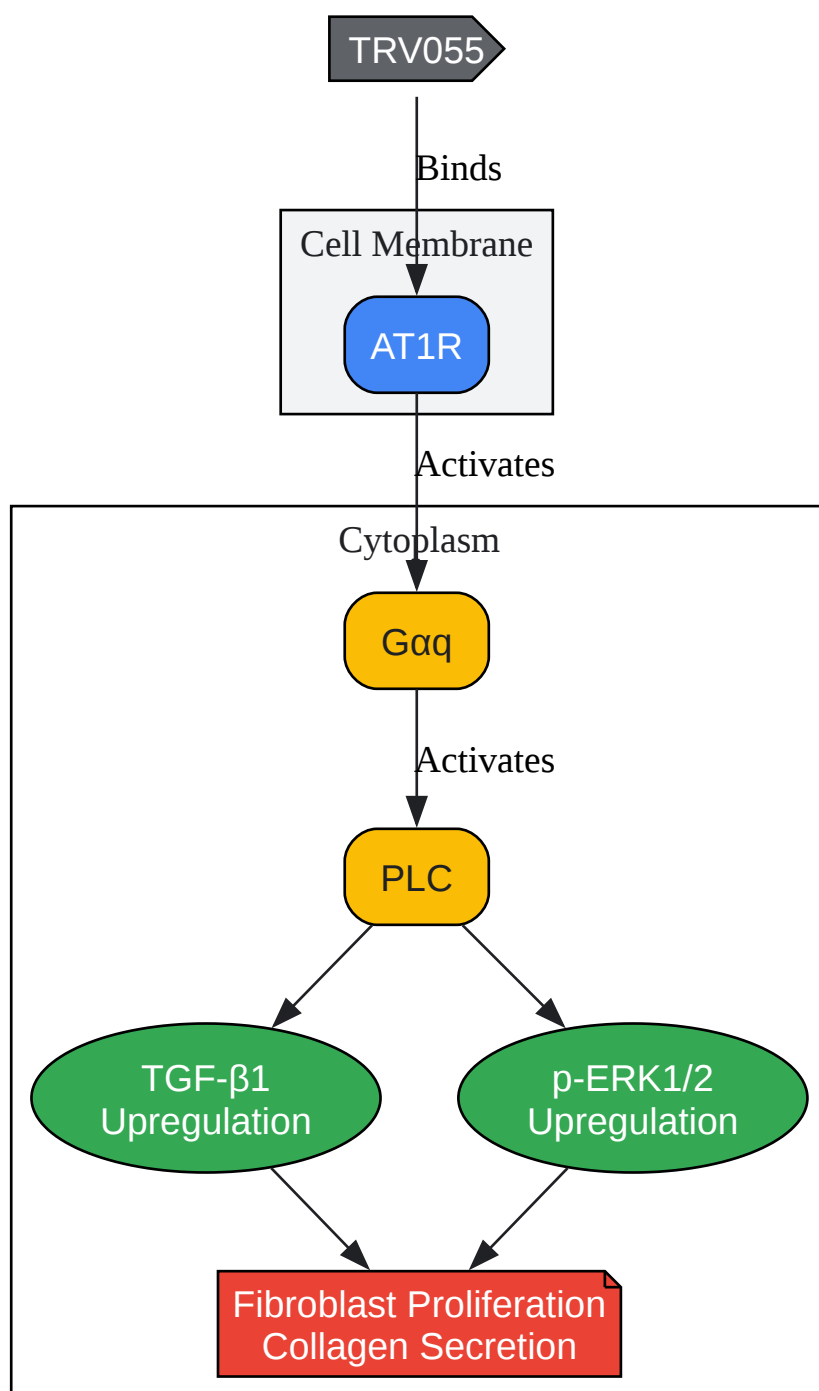
Storage Condition	Shelf Life	Notes	Reference
-20°C	Up to 1 month	Store in tightly sealed vials, protected from moisture.	[1] [3]
-80°C	Up to 6 months	Store in tightly sealed vials, protected from moisture. One source also recommends protection from light and storage under nitrogen.	[1] [2] [3]

Important Considerations:

- Avoid repeated freeze-thaw cycles.[\[1\]](#)[\[2\]](#)
- Before use, allow an aliquot to thaw completely at room temperature.
- Long-term storage of peptide solutions is generally not recommended.

Mechanism of Action and Signaling Pathway

TRV055 is a G protein-biased agonist for the angiotensin II type 1 receptor (AT1R).[\[4\]](#) Upon binding, it preferentially activates the Gαq protein signaling cascade, while having a lesser effect on the β-arrestin pathway.[\[4\]](#)[\[5\]](#) This leads to downstream activation of specific cellular responses.



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